

Essential Safety and Logistics for Handling FAM-Labeled Bid BH3 (80-99)

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Compound of Interest

Compound Name: Bid BH3 (80-99), FAM labeled

Cat. No.: B12374485

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For researchers, scientists, and drug development professionals, the proper handling of specialized reagents like FAM-Labeled Bid BH3 (80-99) is paramount for both experimental success and laboratory safety. This guide provides immediate, essential information for the operational use and disposal of this fluorescently labeled peptide.

Product Overview: FAM-Labeled Bid BH3 (80-99) is a synthetic peptide corresponding to the BH3 domain of the pro-apoptotic protein Bid, conjugated with a 5-FAM (5-Carboxyfluorescein) fluorescent dye.^[1] This reagent is a valuable tool for studying apoptosis and the interactions of Bcl-2 family proteins.^{[1][2][3][4]} The FAM label allows for detection via fluorescence, with an excitation maximum around 494 nm and an emission maximum around 521 nm.^[1]

Hazard Identification and Safety Precautions

While the product is not classified as hazardous according to the provided Safety Data Sheets (SDS), standard laboratory precautions are essential to minimize exposure and ensure a safe working environment.^{[2][5]}

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly sealed safety goggles or a face shield.^[6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Change gloves immediately if they become contaminated.

- Body Protection: A laboratory coat is mandatory. Ensure it is kept clean and worn buttoned.
- Respiratory Protection: While not generally required for the lyophilized powder, a respirator may be necessary if there is a risk of aerosolization.

General Handling Advice:

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe dust or aerosols.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Use in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C116H171N33O38S1	[1]
Molecular Weight	2668 g/mol	[1]
Appearance	Lyophilized powder	[1]
Purity	≥95% by HPLC	[1]
Excitation Wavelength	494 nm	[1]
Emission Wavelength	521 nm	[1]
Storage Temperature	-20°C	[1]

Experimental Protocols

Receiving and Storage:

- Upon receipt, inspect the packaging for any damage.
- Store the lyophilized peptide at -20°C, protected from light.[\[1\]](#)[\[7\]](#)[\[8\]](#)

- Desiccate to prevent degradation from moisture.[7][8]

Reconstitution:

- Before opening, allow the vial to equilibrate to room temperature to prevent condensation.
- Reconstitute the peptide in a suitable solvent such as DMSO, DMF, or sterile water. For in-vitro experiments, DMSO is often a suitable choice.[9]
- Gently vortex or pipette to dissolve the peptide completely. Avoid vigorous shaking.
- For longer-term storage of the reconstituted peptide, it is advisable to create single-use aliquots and store them at $\leq -15^{\circ}\text{C}$ to avoid repeated freeze-thaw cycles.[10] Protect solutions from light.[10]

Spill Management:

- In case of a powder spill, avoid creating dust.[6] Cover the spill with a plastic sheet or tarp.[6]
- Mechanically take up the spilled material and place it in an appropriate, labeled container for disposal.[6]
- Clean the contaminated surface thoroughly.[6]
- For liquid spills, absorb the material with an inert absorbent and transfer it to a labeled container for disposal.[6]

Disposal Plan:

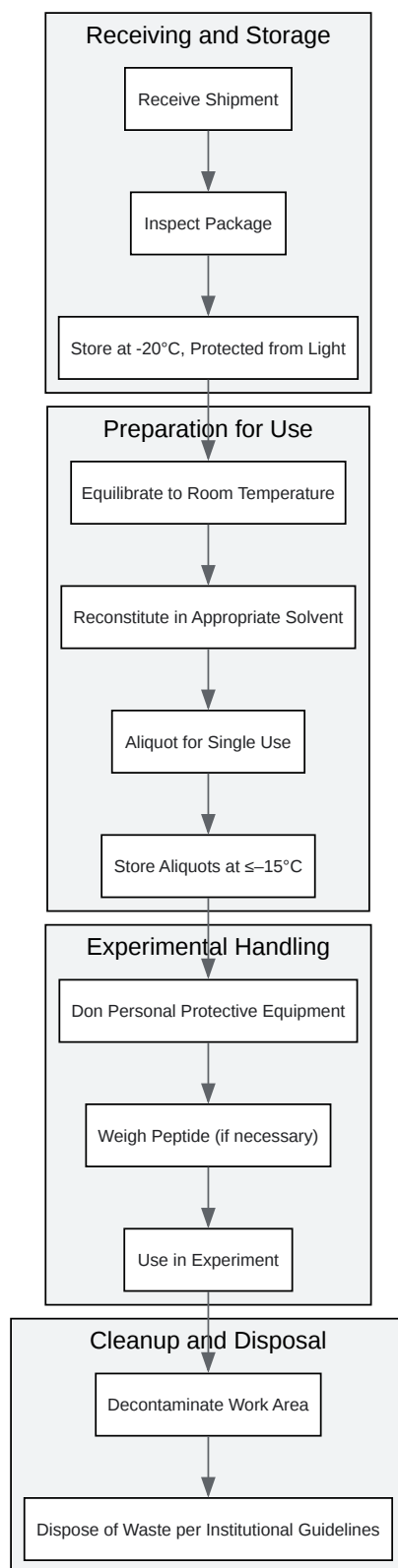
Dispose of unused peptide and contaminated materials in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety department for specific guidance.

First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present.[6] Seek medical attention if irritation persists.[6]

- Skin Contact: Wash off immediately with soap and plenty of water.[\[6\]](#) Remove contaminated clothing.[\[6\]](#)
- Inhalation: Move the person to fresh air.[\[11\]](#) If breathing is difficult, administer oxygen.[\[11\]](#) Seek medical attention if symptoms persist.[\[6\]](#)
- Ingestion: Do NOT induce vomiting.[\[6\]](#) Rinse the mouth with water and drink plenty of water afterward.[\[6\]](#) Never give anything by mouth to an unconscious person.[\[11\]](#)

Handling Workflow Diagram



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Caption: Workflow for handling FAM-Labeled Bid BH3 (80-99).

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